

# Tetramethylammonium bicarbonate CAS number and molecular structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tetramethylammonium  
bicarbonate*

Cat. No.: *B1311808*

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## An In-depth Technical Guide to Tetramethylammonium Bicarbonate

For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical reagents is paramount. **Tetramethylammonium bicarbonate** (TMAB) is a versatile quaternary ammonium salt with a growing number of applications in modern chemical synthesis, from its role as a phase-transfer catalyst to its use as a critical intermediate in the production of high-purity electronics-grade chemicals. This guide provides a comprehensive overview of its chemical properties, synthesis, and significant applications, adhering to a technical format for its intended audience.

## Core Chemical Identity and Properties

**Tetramethylammonium bicarbonate** is a quaternary ammonium salt consisting of a tetramethylammonium cation and a bicarbonate anion. Its fundamental properties are summarized below.

Property	Data	Reference
CAS Number	58345-96-3	[1][2][3]
Molecular Formula	C5H13NO3	[1][2][4]
Molecular Weight	135.16 g/mol	[1][2]
IUPAC Name	tetramethylazanium;hydrogen carbonate	[1]
Appearance	White, crystalline solid or Clear, colorless liquid (as a solution)	[2]
Purity	Typically ≥58% or ≥95% (assay by titration)	[2]
Solubility	Soluble in water and methanol	[5]
Storage Conditions	Room temperature or 10°C - 25°C	[2]
SMILES String	C--INVALID-LINK--(C)C.C(=O)(O)[O-]	

## Synthesis and Experimental Protocols

The industrial synthesis of **tetramethylammonium bicarbonate** is a critical process, as its purity directly impacts the quality of downstream products, such as tetramethylammonium hydroxide (TMAH) used in the electronics industry.[1]

### Two-Step Synthesis Method

A common method for synthesizing TMAB involves a two-step process:[1]

- **Quaternization:** Trimethylamine is reacted with dimethyl carbonate to form the intermediate, tetramethylammonium methyl carbonate.
- **Hydrolysis:** The intermediate is then hydrolyzed with water to yield **tetramethylammonium bicarbonate** and methanol.

Innovations in reactor technology, such as the use of continuous flow reactors, are being implemented to improve the efficiency and safety of this synthesis, moving away from traditional batch processing.[\[1\]](#)

### Continuous Flow Synthesis Protocol Example

A patented method details the synthesis using a tank reactor in series with a tubular reactor to produce TMAB as a raw material for TMAH electrolysis.[\[6\]](#)

- Reactor Setup: A tank reactor is connected in series with a tubular reactor.[\[6\]](#)
- Reaction Conditions (Example 1):
  - Tank Reactor Pressure: 0.7MPa[\[6\]](#)
  - Tank Reactor Residence Time: 50 min[\[6\]](#)
  - Tubular Reactor Temperature: 120°C[\[6\]](#)
  - Tubular Reactor Residence Time: 20 min[\[6\]](#)
- Downstream Processing: The product undergoes a two-stage falling film evaporation process to isolate the **tetramethylammonium bicarbonate**.[\[6\]](#)
  - First Evaporator: 0.15MPa pressure, 120°C temperature[\[6\]](#)
  - Second Evaporator: Normal pressure, 110°C temperature[\[6\]](#)
- Yield: This specific example resulted in a product yield of 94.6%.[\[6\]](#)

## Key Applications in Research and Industry

**Tetramethylammonium bicarbonate**'s unique properties make it a valuable reagent in various fields.

### 1. Intermediate for High-Purity TMAH Production

Electronic-grade tetramethylammonium hydroxide (TMAH) is essential in the semiconductor industry for processes like photolithography.[6] The electrolysis of an aqueous solution of TMAB is a clean and efficient method for producing this high-purity TMAH.[1]

- Experimental Protocol: Double-Membrane Electrolysis
  - Cell Setup: A three-compartment electrolytic cell is used, consisting of a cathode tank, a buffer tank, and an anode tank.[1]
  - Cathode Compartment: Contains a dilute solution of tetramethylammonium hydroxide.[1]
  - Buffer Tank: Filled with the **tetramethylammonium bicarbonate** solution.[1]
  - Anode Tank: Contains a solution such as sodium sulfate to complete the electrical circuit. [1]
  - Mechanism: The specific ion-exchange membranes allow for the selective migration of tetramethylammonium ions into the cathode compartment, forming highly pure TMAH, while preventing contamination from other ions.[1]

## 2. Organic Synthesis

TMAB serves as a versatile reagent in organic chemistry.

- Phase-Transfer Catalyst: It facilitates reactions between reactants in immiscible phases (e.g., aqueous and organic). By transferring reactive ions into the organic phase, TMAB accelerates reaction rates and can lead to higher yields and improved selectivity.[2][7] This is invaluable in the synthesis of pharmaceuticals and agrochemicals.[2]
- Methylating Agent: The tetramethylammonium cation,  $[(CH_3)_4N]^+$ , can act as a source for methyl groups in certain organic reactions, a critical step in the synthesis of many fine chemicals.[1][7]

## 3. Analytical Chemistry

In chromatography, TMAB is used as an ion-pairing agent. This application is crucial for enhancing the separation and resolution of ionic compounds during analysis, which is vital for

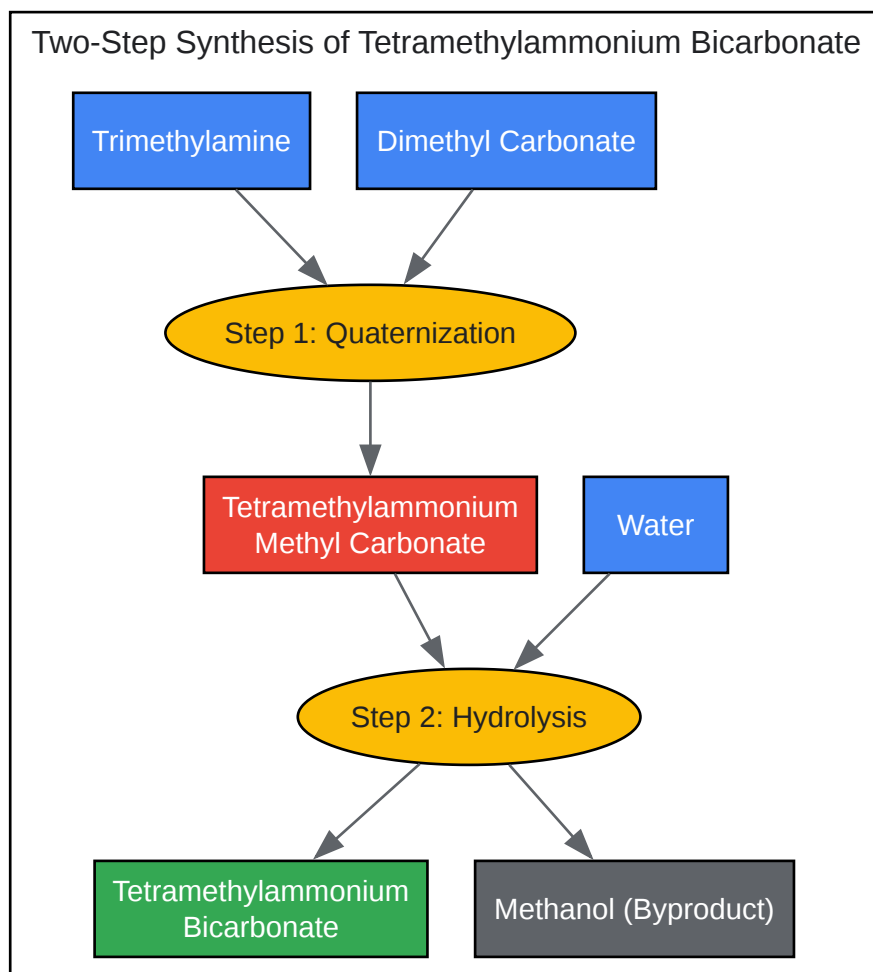
quality control in pharmaceutical and chemical laboratories.[2]

#### 4. Biochemical Research

Researchers utilize **tetramethylammonium bicarbonate** in biochemical assays. Its properties can help to stabilize proteins and enzymes, which is beneficial when studying enzyme kinetics and protein interactions.[2]

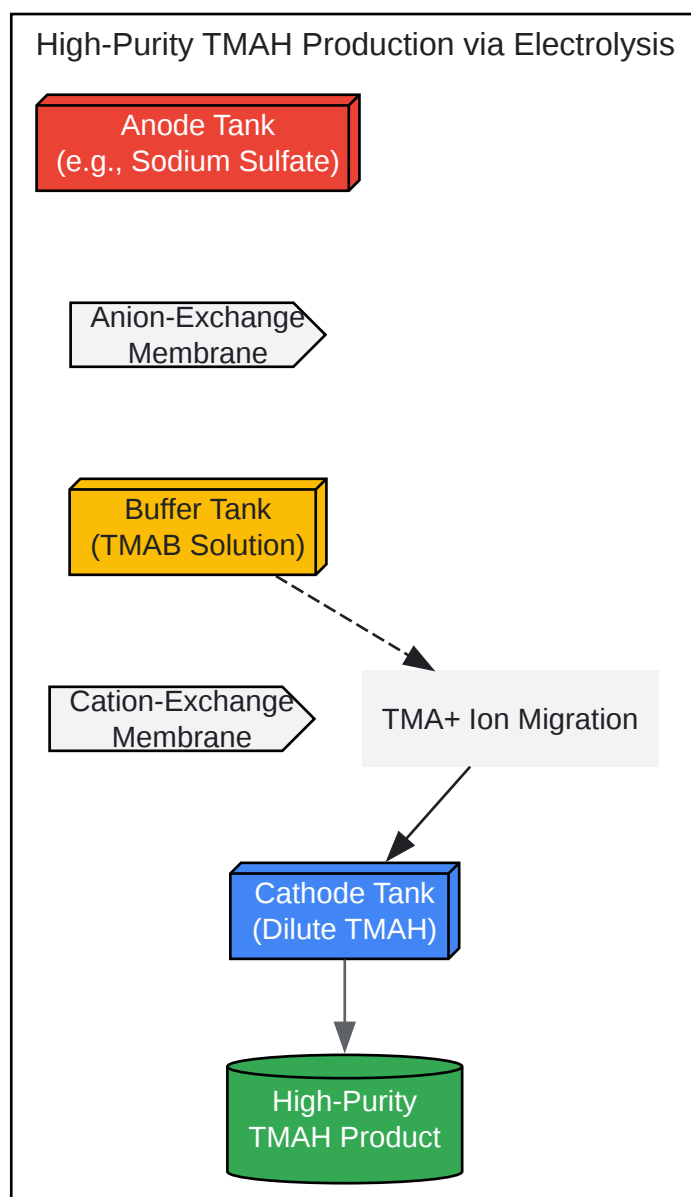
## Visualized Workflows and Relationships

To better illustrate the processes and concepts discussed, the following diagrams have been generated using the DOT language.



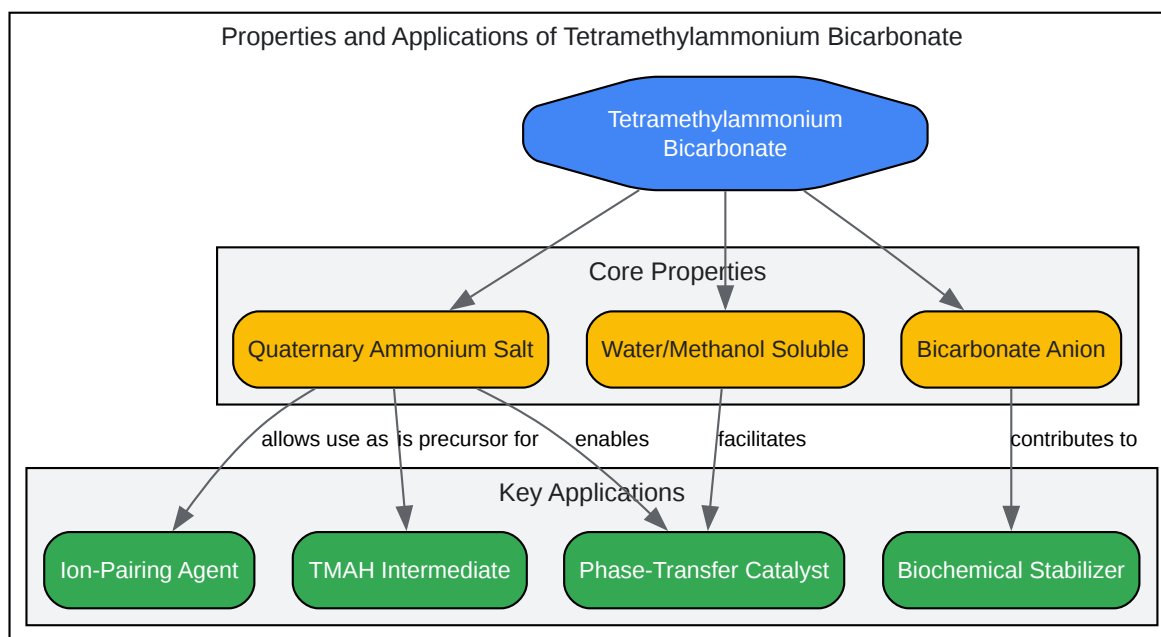
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Caption: Workflow for the two-step synthesis of **Tetramethylammonium Bicarbonate**.



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Caption: Diagram of a three-compartment cell for TMAH electrolysis.



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- To cite this document: BenchChem. [Tetramethylammonium bicarbonate CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1311808#tetramethylammonium-bicarbonate-cas-number-and-molecular-structure]

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